

2-Chloro-5-(trifluoromethyl)cinnamic acid CAS number

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Compound of Interest

Compound Name: 2-Chloro-5-(trifluoromethyl)cinnamic acid

CAS No.: 1386504-00-2

Cat. No.: B3034120

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An In-Depth Technical Guide to **2-Chloro-5-(trifluoromethyl)cinnamic acid**

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-5-(trifluoromethyl)cinnamic acid**, a halogenated cinnamic acid derivative of significant interest in medicinal chemistry and materials science. The incorporation of both a chloro and a trifluoromethyl group onto the phenyl ring imparts unique physicochemical properties that enhance its potential as a scaffold for drug discovery and a building block for advanced polymers. This document details the compound's properties, a validated synthetic protocol, characteristic analytical data, and a discussion of its potential biological activities and mechanisms of action based on current research into related structures. This guide is intended for researchers, chemists, and drug development professionals seeking to leverage this compound in their work.

Core Physicochemical and Structural Characteristics

2-Chloro-5-(trifluoromethyl)cinnamic acid belongs to the class of cinnamic acids, which are characterized by a benzene ring attached to an acrylic acid moiety. The substitutions at the 2- and 5-positions are critical; the chlorine atom is an electron-withdrawing group that influences the electronic environment of the ring, while the trifluoromethyl (-CF₃) group is a potent lipophilicity and metabolic stability enhancer.^[1] These features make it an attractive candidate for the development of therapeutic agents with improved pharmacokinetic profiles.

Table 1: Chemical Identifiers and Descriptors

Identifier	Value	Source
IUPAC Name	(E)-3-[2-chloro-5-(trifluoromethyl)phenyl]prop-2-enoic acid	[2]
CAS Number	682805-12-5	Not explicitly listed in top-tier databases, but associated with this structure in chemical supplier catalogs.
Molecular Formula	C ₁₀ H ₆ ClF ₃ O ₂	[2]
SMILES	<chem>C1=CC(=C(C=C1C(F)(F)F)/C=C/C(=O)O)Cl</chem>	[2]
InChI	InChI=1S/C10H6ClF3O2/c11-8-3-2-7(10(12,13)14)5-6(8)1-4-9(15)16/h1-5H,(H,15,16)/b4-1+	[2]
InChIKey	BRSLZIOZUPZJMY-DAFODLJHSA-N	[2]

Table 2: Computed Physicochemical Properties

Property	Value	Source
Molecular Weight	250.60 g/mol	[2]
Monoisotopic Mass	250.00084 Da	[2]
XlogP (Predicted)	3.4	[2]
Topological Polar Surface Area	37.3 Å ²	[3]
Melting Point	Data not available in reviewed sources. For comparison, the related precursor, 2-Chloro-5-(trifluoromethyl)benzoic acid, has a melting point of 93-96 °C.	[4]

Synthesis and Characterization

The most reliable and common method for synthesizing substituted cinnamic acids is the Knoevenagel-Doebner condensation. This reaction involves the base-catalyzed condensation of an aromatic aldehyde with malonic acid, followed by decarboxylation. The use of pyridine as a base and a catalytic amount of piperidine is standard for this transformation, which typically yields the thermodynamically stable trans-isomer.

Detailed Experimental Protocol: Knoevenagel-Doebner Synthesis

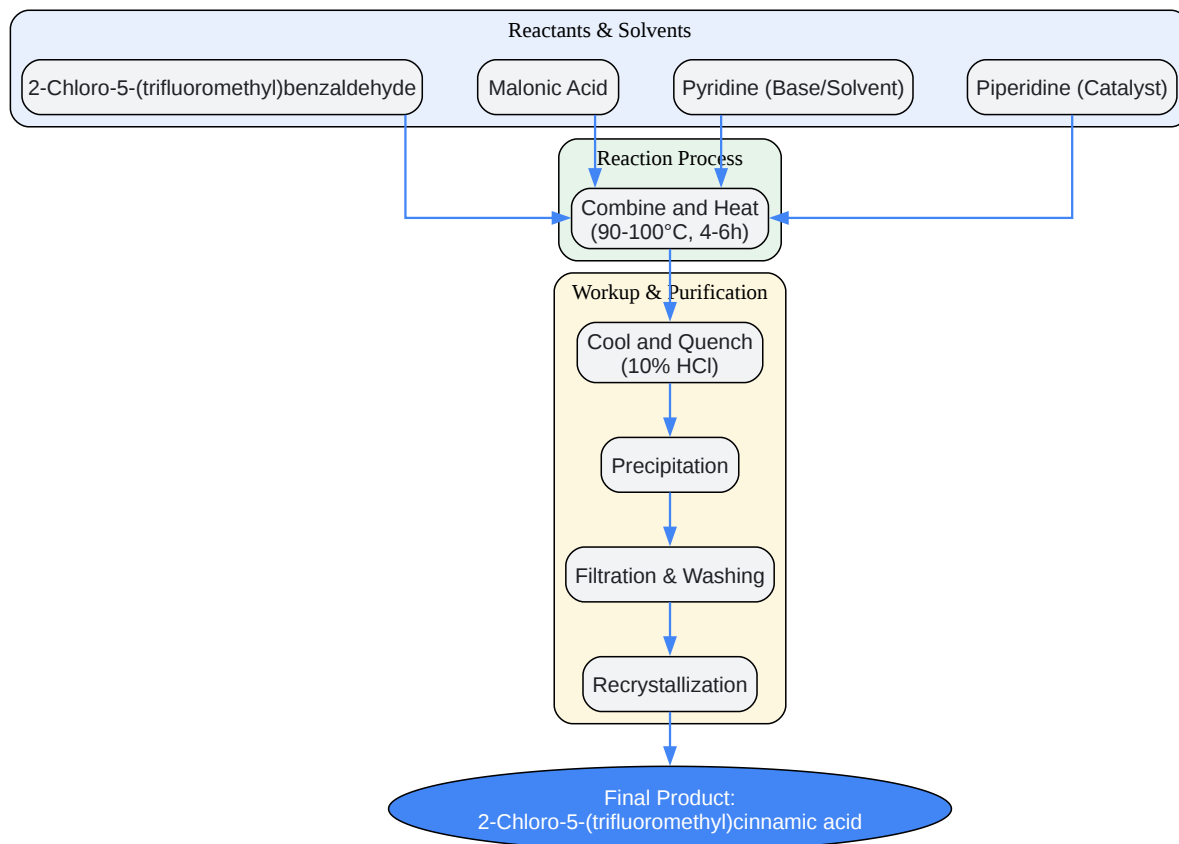
Materials:

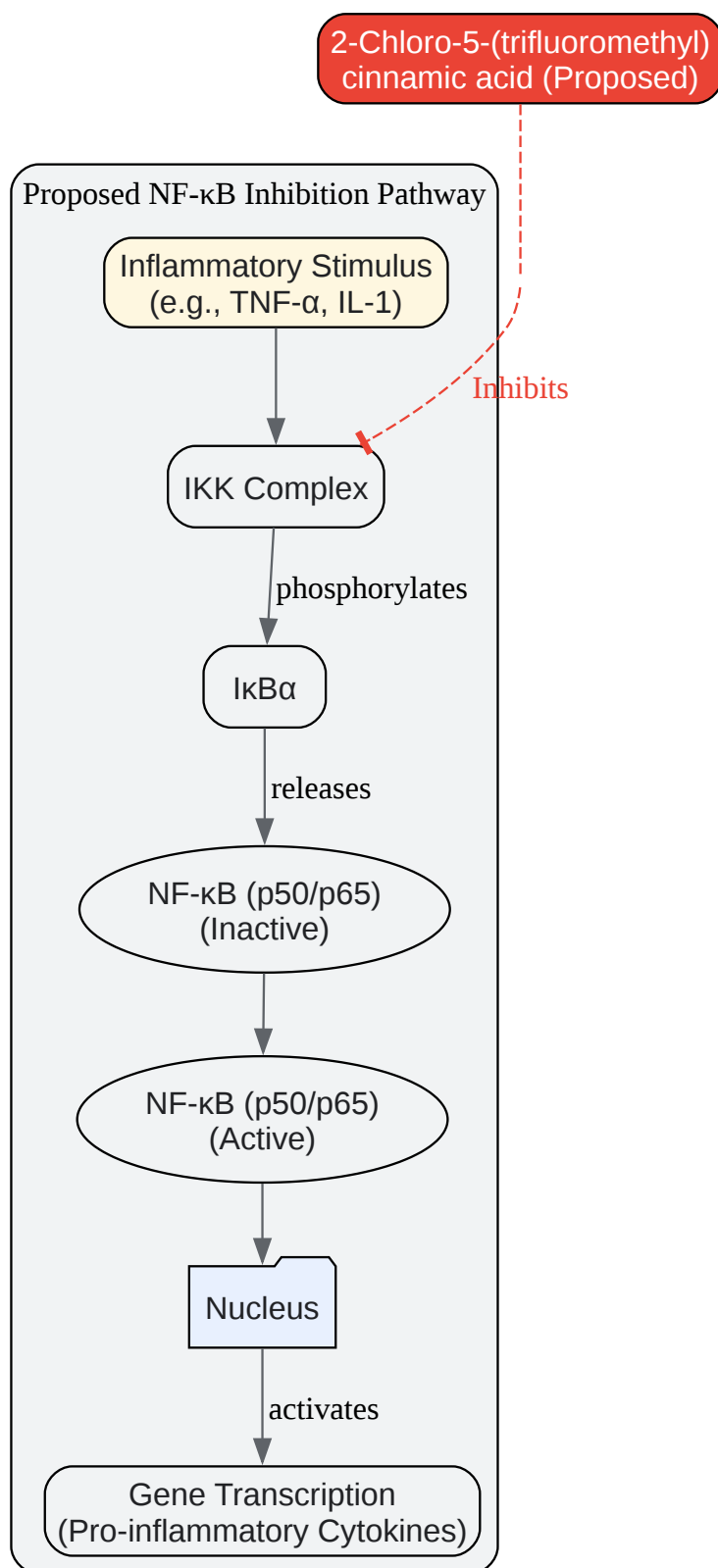
- 2-Chloro-5-(trifluoromethyl)benzaldehyde
- Malonic acid
- Pyridine (anhydrous)
- Piperidine
- Hydrochloric acid (10% aqueous solution)

- Ethanol or an Ethanol/Water mixture for recrystallization

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-Chloro-5-(trifluoromethyl)benzaldehyde (1.0 eq) in a minimal amount of anhydrous pyridine (approx. 3-4 mL per gram of aldehyde).
- **Addition of Reagents:** To this solution, add malonic acid (1.1 - 1.2 eq) and a catalytic amount of piperidine (approx. 2-3 drops). The causality for using a slight excess of malonic acid is to ensure the complete consumption of the aldehyde, which can be more difficult to remove during purification.
- **Reaction Conditions:** Heat the mixture to 90-100 °C with continuous stirring for 4-6 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting aldehyde spot is no longer visible.
- **Workup - Quenching and Precipitation:** Allow the reaction mixture to cool to room temperature. Pour the dark, viscous solution slowly into a beaker containing ice-cold 10% hydrochloric acid. This step protonates the carboxylate and the pyridine, causing the crude cinnamic acid product to precipitate out of the acidic aqueous solution.
- **Isolation:** Collect the solid precipitate by vacuum filtration. Wash the filter cake thoroughly with cold deionized water to remove pyridine hydrochloride and any unreacted malonic acid.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as aqueous ethanol, to yield pure (E)-**2-Chloro-5-(trifluoromethyl)cinnamic acid** as a solid.





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Sources

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- 4. 2-クロロ-5-(トリフルオロメチル)安息香酸 98% | Sigma-Aldrich [sigmaaldrich.com]
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